

# molecular formula and weight of sodium undecanoate

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## Compound of Interest

Compound Name: Sodium undecanoate

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## Sodium Undecanoate: Physicochemical Properties

**Sodium undecanoate**, the sodium salt of undecanoic acid, is a chemical compound with applications in various scientific fields. This document outlines its core physicochemical properties.

### Molecular Formula and Weight

The molecular and physical properties of **sodium undecanoate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NaO <sub>2</sub>	[1][2]
Molecular Weight	208.27 g/mol	[1][2]
Alternate Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub> .Na	[3]
Alternate Molecular Weight	209.28 g/mol	

The slight variation in molecular formula and weight is due to the representation of the sodium salt. The formula C<sub>11</sub>H<sub>21</sub>NaO<sub>2</sub> and corresponding weight of 208.27 g/mol represent the

anhydrous salt. The alternate formula,  $C_{11}H_{22}O_2.Na$ , and its associated molecular weight of 209.28 g/mol, account for the separate masses of undecanoic acid and a sodium ion.

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